

Application Note: Mapping the Functional Cistrome of CBP/p300 using I-CBP 112

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Compound of Interest

Compound Name: *I-CBP 112*

Cat. No.: *B1573860*

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Executive Summary & Scientific Rationale

The acetylation of histones is a fundamental mechanism of transcriptional activation. However, the proteins responsible—CBP (CREBBP) and p300 (EP300)—possess dual functionality: they are both "writers" (Histone Acetyltransferases, HATs) and "readers" (via Bromodomains).[1]

I-CBP 112 is a potent, selective chemical probe developed by the Structural Genomics Consortium (SGC) that specifically targets the bromodomains of CBP and p300.[1] Unlike HAT inhibitors (e.g., A-485) which block enzymatic activity, **I-CBP 112** acts as an acetyl-lysine competitive inhibitor.[1] It displaces the protein from chromatin by blocking the interaction between the CBP/p300 bromodomain and acetylated histone tails (specifically H3K18ac, H3K27ac, and H3K56ac).

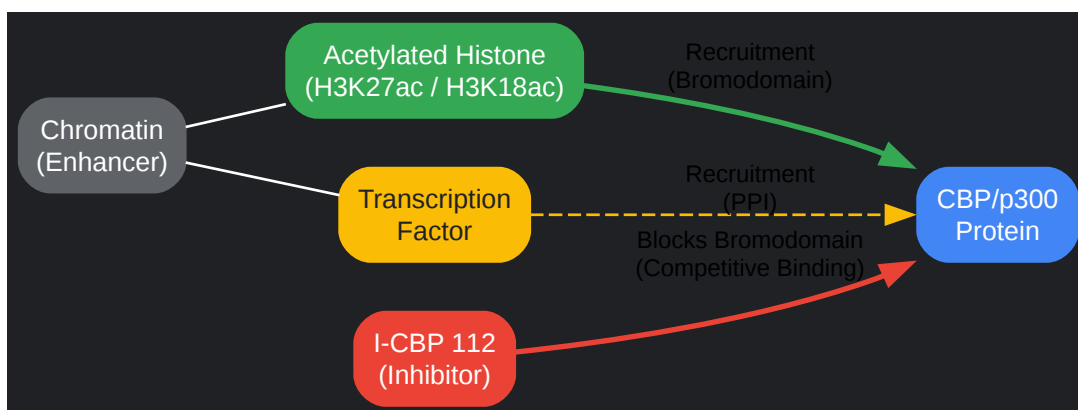
Why use **I-CBP 112** in ChIP-seq? Standard ChIP-seq maps where a protein is.[1] By treating cells with **I-CBP 112** prior to ChIP-seq, researchers can map where the protein relies on its bromodomain for recruitment.[1] This allows for the precise dissection of:

- Chromatin Occupancy: Differentiating sites where CBP/p300 is recruited via protein-protein interactions (transcription factors) vs. epigenetic reading (acetylated histones).[1]

- Enhancer Dynamics: Assessing the stability of Super-Enhancers (SEs) which are disproportionately sensitive to bromodomain inhibition.

Mechanism of Action

To interpret the data correctly, one must understand the molecular competition induced by the probe.



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Figure 1: Mechanism of Action. **I-CBP 112** competitively binds the bromodomain, preventing CBP/p300 from "reading" acetylated histones, while leaving TF-mediated recruitment potentially intact.^[1]

Experimental Design & Reagents

A. Critical Reagents

Reagent	Specification	Purpose
I-CBP 112	SGC-verified Probe (Sigma/Cayman)	Specific Bromodomain Inhibition
DSG	Disuccinimidyl glutarate	Long-arm crosslinker for co-activators
Spike-in Chromatin	Drosophila (S2) or E. coli DNA	Crucial: Normalization for global loss
Antibody	Validated anti-CBP or anti-p300	Target IP (Must not overlap with BRD domain if possible)

B. Treatment Strategy

- Concentration: The cellular for displacement is ~0.6–2.0 μM .[\[1\]](#)
 - Recommendation: Use 2 μM for specific displacement.[\[1\]](#) High doses (>10 μM) may induce off-target toxicity.[\[1\]](#)
- Duration:
 - Fast (2–6 hours): To measure direct displacement (Chromatin occupancy changes).[\[1\]](#)
 - Slow (24 hours): To measure downstream epigenetic remodeling (Loss of H3K27ac marks).[\[1\]](#)

Detailed Protocol: Dual-Crosslinking ChIP-Seq

Senior Scientist Note: CBP and p300 are large co-activators that often do not bind DNA directly but rather "piggyback" on Transcription Factors.[\[1\]](#) Standard formaldehyde crosslinking (short range) is often insufficient, leading to poor signal-to-noise ratios.[\[1\]](#) Dual crosslinking with DSG is mandatory for high-quality CBP/p300 profiles.[\[1\]](#)

Phase 1: Cell Treatment[\[1\]](#)

- Culture cells to 70-80% confluence.[\[1\]](#)
- Treatment Group: Add **I-CBP 112** (dissolved in DMSO) to final concentration of 2 μM .
- Control Group: Add equal volume of DMSO (Vehicle).
- Incubate for optimized time (e.g., 6 hours).

Phase 2: Dual Crosslinking (The "Gold Standard")[\[1\]](#)

- Wash cells 2x with room temperature PBS.[\[1\]](#)
- DSG Crosslinking: Resuspend cells in PBS containing 2 mM DSG.

- Incubate for 45 minutes at Room Temperature (RT) with gentle rotation.
 - Why? DSG has a longer spacer arm (7.7 Å) than formaldehyde, capturing protein-protein complexes.[\[1\]](#)
- Formaldehyde Crosslinking: Add Formaldehyde to a final concentration of 1% (do not wash off DSG).[\[1\]](#)
- Incubate for 10 minutes at RT.
- Quench: Add Glycine to 125 mM final concentration. Incubate 5 mins.
- Wash cells 2x with ice-cold PBS.[\[1\]](#) Flash freeze pellets or proceed to lysis.

Phase 3: Lysis & Sonication (Chromatin Solubilization) [\[1\]](#)

- Lyse cells in RIPA-heavy buffer (0.1% SDS is insufficient for dual-crosslinked chromatin; use 0.5-1% SDS buffers or specialized sonication buffers).
- Sonication:
 - Target fragment size: 200–500 bp.
 - Note: Dual-crosslinked chromatin is "stiffer."[\[1\]](#) You may need to increase sonication cycles by 30-50% compared to formaldehyde-only samples.[\[1\]](#)
- Clarification: Centrifuge at 15,000 x g for 15 mins at 4°C. Keep supernatant.

Phase 4: Spike-In & Immunoprecipitation

CRITICAL STEP: **I-CBP 112** treatment may cause a global reduction in CBP binding.[\[1\]](#)
Standard sequencing normalization (RPM) assumes total reads are constant, which will artificially inflate the signal of remaining peaks, masking the biological effect.

- Add Spike-in: Add a fixed amount (e.g., 5% of total mass) of Drosophila chromatin (or Spike-in antibody/DNA complex) to every sample lysate prior to antibody addition.[\[1\]](#)

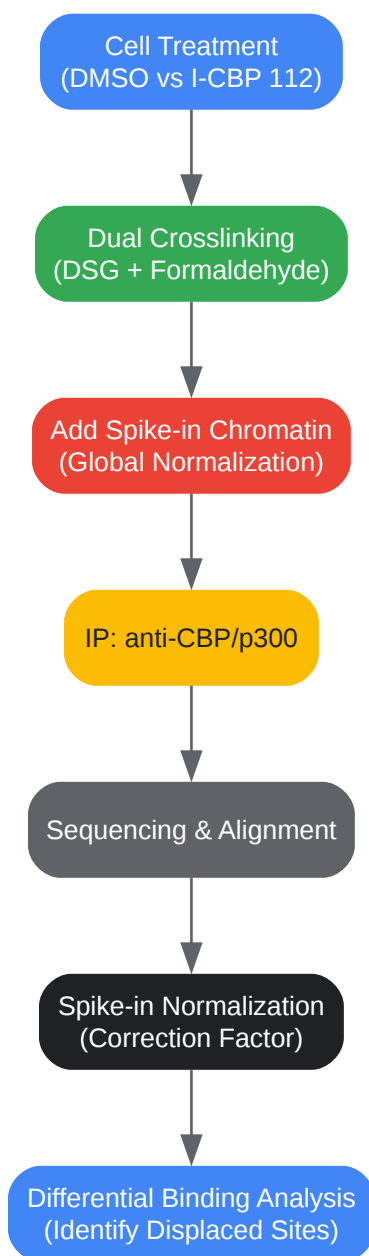
- Antibody Incubation: Add 4-10 µg of anti-CBP or anti-p300 antibody.[\[1\]](#) Rotate overnight at 4°C.
- Bead Capture: Add Protein A/G magnetic beads (pre-blocked with BSA/Salmon Sperm DNA). Rotate 2-4 hours.

Phase 5: Washing & Elution[\[1\]](#)[\[11\]](#)

- Stringent Washes:
 - Low Salt (150 mM NaCl)[\[1\]](#)
 - High Salt (500 mM NaCl) – Essential to remove non-specific background.[\[1\]](#)
 - LiCl Buffer[\[1\]](#)
 - TE Buffer (2x)[\[1\]](#)
- Elution: Elute in 1% SDS / 0.1M NaHCO₃.
- Reverse Crosslinking: Incubate at 65°C overnight (Dual crosslinks require longer heat reversal than formaldehyde alone).[\[1\]](#)
- Purification: Proteinase K / RNase A treatment followed by SPRI bead or column cleanup.[\[1\]](#)

Bioinformatics & Data Analysis

Workflow Visualization



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Figure 2: Experimental Workflow.[1] Note the insertion of Spike-in chromatin prior to IP to ensure accurate quantification of global binding loss.

Analysis Strategy

- Alignment: Align sample reads to Human genome (hg38) and Spike-in reads to Drosophila genome (dm6).[1]

- Calculate Scale Factor:

[1]

- Normalization: Apply scale factor

to the Human coverage tracks.[1]

- Peak Calling: Use MACS2 or SEACR.[1]
 - Expectation: In **I-CBP 112** treated samples, you should observe a reduction in peak height at enhancers, specifically those driven by acetylation-dependent recruitment.[1] Promoters driven by strong TF binding (e.g., p53-mediated recruitment) may remain unchanged.[1]

Troubleshooting & QC

Issue	Probable Cause	Solution
Low IP Efficiency	Epitope masking by DSG	Optimize sonication time; Ensure reversal is performed at 65°C for at least 12-16h.
No Reduction in Signal	Inactive Inhibitor	Verify I-CBP 112 activity by checking H3K18ac levels via Western Blot (should decrease).
High Background	Non-specific sticking	Increase wash stringency (LiCl wash is critical); Pre-clear lysate with beads.[1]
Global Signal Loss	Real biological effect	This is why Spike-in is mandatory.[1] Do not auto-scale tracks in IGV; use group auto-scale.

References

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